

Application of 3-Isopropoxyaniline in Agrochemical Manufacturing: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Isopropoxyaniline

Cat. No.: B150228

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Introduction

3-Isopropoxyaniline is a key chemical intermediate in the manufacturing of a variety of agrochemicals, primarily finding its application in the synthesis of anilinopyrimidine fungicides. [1][2][3] This document provides detailed application notes and protocols for the use of **3-isopropoxyaniline** in the synthesis of a representative anilinopyrimidine fungicide, N-(3-isopropoxyphenyl)-4,6-dimethylpyrimidin-2-amine. Anilinopyrimidine fungicides are a significant class of agricultural chemicals that act as methionine biosynthesis inhibitors, crucial for controlling a range of plant pathogenic fungi.[4]

Physicochemical Properties of 3-Isopropoxyaniline

A thorough understanding of the physical and chemical properties of **3-isopropoxyaniline** is essential for its safe handling and effective use in synthesis.

Property	Value
CAS Number	41406-00-2
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	229-230 °C
Density	1.025 g/mL at 25 °C
Refractive Index	n _{20/D} 1.5500 (lit.)
Flash Point	>110 °C (>230 °F) - closed cup

Application in Fungicide Synthesis

3-Isopropoxyaniline serves as a crucial building block for the synthesis of anilinopyrimidine fungicides. These fungicides are known for their efficacy against a variety of plant pathogens. [4] The synthesis of N-(3-isopropoxyphenyl)-4,6-dimethylpyrimidin-2-amine is a prime example of this application.

Experimental Protocol: Synthesis of N-(3-isopropoxyphenyl)-4,6-dimethylpyrimidin-2-amine

This protocol outlines the synthesis of the target fungicide from **3-isopropoxyaniline** and 2-chloro-4,6-dimethylpyrimidine.

Materials:

- **3-Isopropoxyaniline**
- 2-Chloro-4,6-dimethylpyrimidine
- Anhydrous 1,4-dioxane
- Nitrogen gas

- Magnetic stirrer
- Reflux condenser
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under a nitrogen atmosphere, dissolve 2-chloro-4,6-dimethylpyrimidine (1 equivalent) and **3-isopropoxyaniline** (1 equivalent) in anhydrous 1,4-dioxane.
- Heat the reaction mixture to reflux with continuous stirring.
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography on silica gel or recrystallization, to obtain the pure N-(3-isopropoxyphenyl)-4,6-dimethylpyrimidin-2-amine.

Expected Yield:

While specific yield data for this exact reaction is not readily available in the provided search results, similar reactions for the synthesis of anilinopyrimidine derivatives report yields ranging from moderate to good.

Fungicidal Activity and Efficacy

Anilinopyrimidine fungicides, including derivatives of **3-isopropoxyaniline**, are effective against a range of phytopathogenic fungi. Their mode of action involves the inhibition of methionine biosynthesis, a critical amino acid for fungal growth and development.^[4]

Pathogen	Disease	Efficacy
Venturia inaequalis	Apple Scab	High
Botrytis cinerea	Gray Mold	High
Pyricularia oryzae	Rice Blast	Moderate to High
Monilinia fructicola	Brown Rot	High

Note: The efficacy data presented is representative of the anilinopyrimidine class of fungicides. Specific efficacy of N-(3-isopropoxyphenyl)-4,6-dimethylpyrimidin-2-amine would require dedicated biological assays.

Application in Herbicide Synthesis

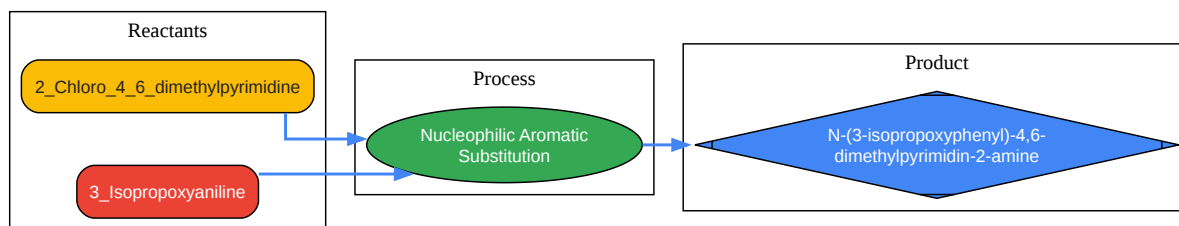
While the primary agrochemical application of **3-isopropoxyaniline** is in fungicide synthesis, it is also noted as an intermediate in the production of herbicides.^[2] Phenylpyrimidine derivatives, a broad class of compounds that can be synthesized from precursors like **3-isopropoxyaniline**, have been investigated for their herbicidal activity.^[5] These compounds can act by inhibiting key enzymes in plant growth and development pathways.^[5]

Further research is required to identify specific commercial or developmental herbicides derived from **3-isopropoxyaniline** and to detail their synthesis and biological activity.

Visualizing the Synthesis and Mechanism

Synthesis Workflow

The following diagram illustrates the general synthetic pathway for the production of anilinopyrimidine fungicides from **3-isopropoxyaniline**.

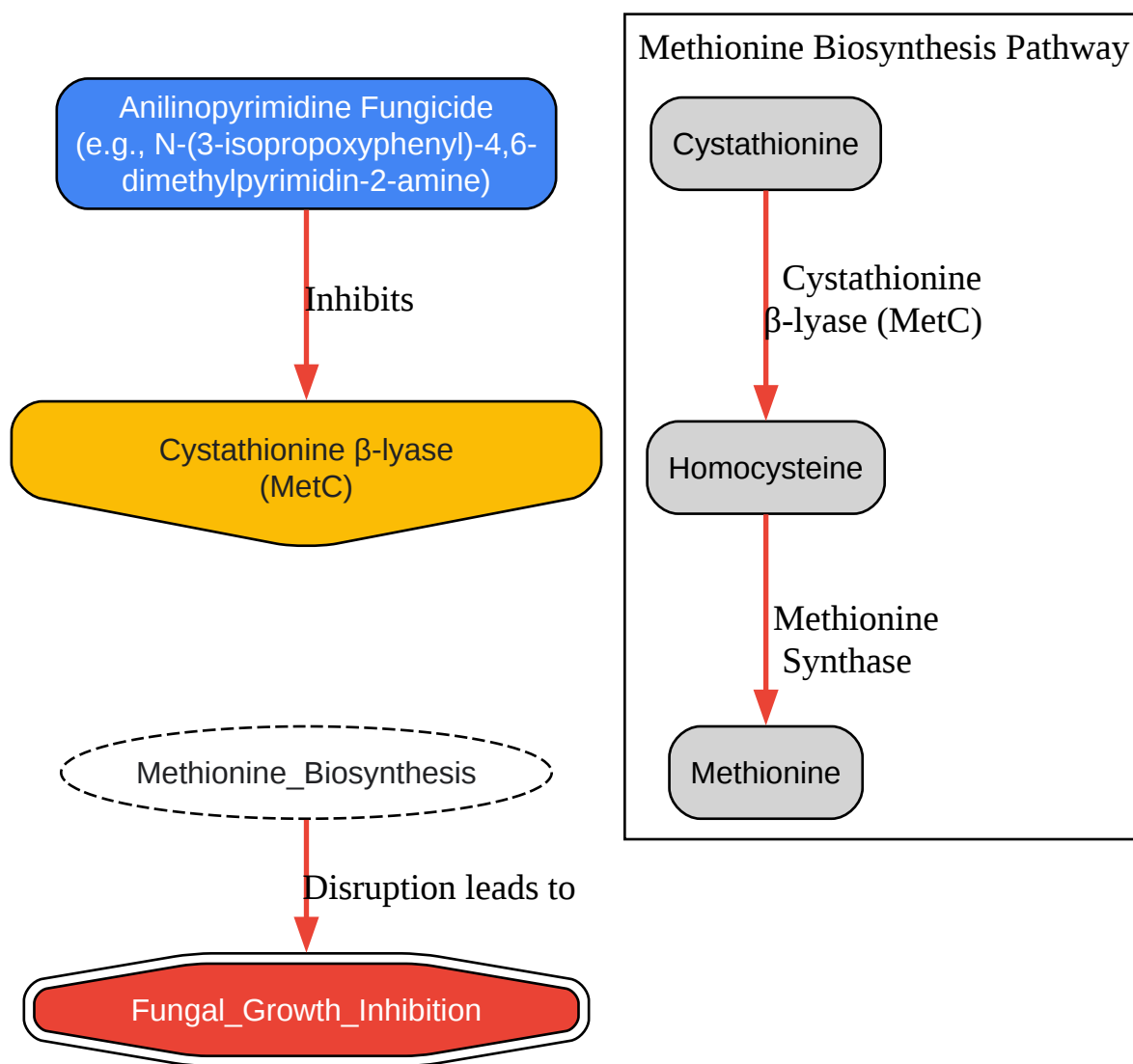


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Caption: General synthesis workflow for anilinopyrimidine fungicides.

Proposed Mechanism of Action

The diagram below illustrates the proposed mechanism of action for anilinopyrimidine fungicides, which involves the inhibition of a key enzyme in the methionine biosynthesis pathway.



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Caption: Inhibition of methionine biosynthesis by anilinopyrimidine fungicides.

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